

CAS number and molecular weight of 6-Aminoquinoline-D6

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Compound of Interest

Compound Name: 6-Aminoquinoline-D6

Cat. No.: B15549377

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An In-depth Technical Guide to 6-Aminoquinoline-D6

This technical guide provides a comprehensive overview of **6-Aminoquinoline-D6**, a deuterated analog of 6-Aminoquinoline. The information is intended for researchers, scientists, and professionals in drug development and analytical chemistry. This document covers its chemical properties, synthesis, and applications, with a particular focus on its role as an internal standard in quantitative analysis.

Chemical Identity and Properties

6-Aminoquinoline-D6 is a stable isotope-labeled form of 6-Aminoquinoline. Deuterium labeling makes it an ideal internal standard for mass spectrometry-based quantification of the non-labeled parent compound.

Table 1: Chemical and Physical Properties of **6-Aminoquinoline-D6** and 6-Aminoquinoline

Property	6-Aminoquinoline-D6	6-Aminoquinoline
Molecular Formula	C ₉ D ₆ H ₂ N ₂ [1]	C ₉ H ₈ N ₂ [2]
Molecular Weight	150.21 g/mol [1]	144.17 g/mol [3] [4] [5]
CAS Number	Not explicitly found for D6	580-15-4 [3] [4] [6]
Appearance	Beige solid [1]	Yellow to brown solid [2]
Synonyms	Quinolin-6-amine-D6	6-Quinolinamine, Quinolin-6-amine [7] [8]

Applications in Research and Drug Development

While specific research applications for **6-Aminoquinoline-D6** are not widely documented, the applications of its non-deuterated counterpart, 6-Aminoquinoline, are extensive. **6-Aminoquinoline-D6** is primarily used as an internal standard in studies involving 6-Aminoquinoline and its derivatives.

The parent compound, 6-Aminoquinoline, is a significant building block and intermediate in several areas of research:

- **Pharmaceutical Synthesis:** It is a key intermediate in the synthesis of various pharmaceuticals, notably in the development of anti-malarial and anti-cancer drugs[\[2\]](#)[\[7\]](#). Aminoquinoline derivatives are a focus in the screening for new anti-malarial compounds due to the emergence of drug resistance[\[3\]](#).
- **Fluorescent Probes and Derivatizing Agents:** 6-Aminoquinoline is used to create fluorescent probes for biological imaging[\[7\]](#). It also serves as a fluorescent derivatizing agent for the detection of various biochemicals, such as amino acids, in analyses using high-performance liquid chromatography (HPLC)[\[9\]](#).
- **Chemical Synthesis:** It is utilized in the synthesis of complex organic and heterocyclic compounds, making it valuable in materials science and organic chemistry research[\[7\]](#)[\[10\]](#).
- **Biological Activity:** Aminoquinolines, as a class, exhibit a range of biological activities. They can act as lysosomotropic amines and have been shown to increase the antiproliferative

action of chemotherapeutic agents by inhibiting pathways like PI3K/Akt/mTOR and triggering apoptosis[5].

Role of 6-Aminoquinoline-D6 as an Internal Standard

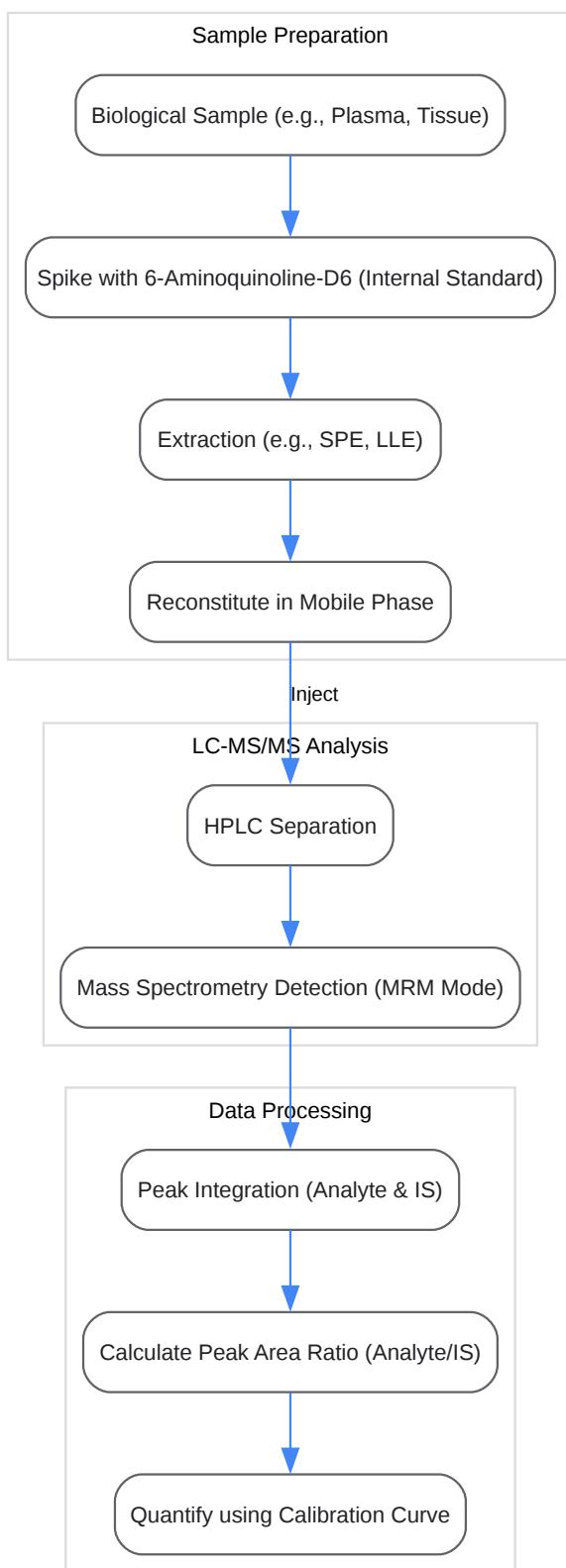
In quantitative analysis, particularly with liquid chromatography-mass spectrometry (LC-MS/MS), stable isotope-labeled internal standards are crucial for achieving high accuracy and precision. **6-Aminoquinoline-D6**, being chemically identical to 6-Aminoquinoline but with a different mass, is an ideal internal standard. It co-elutes with the analyte and experiences similar ionization and matrix effects, allowing for reliable normalization of the analytical signal[11][12].

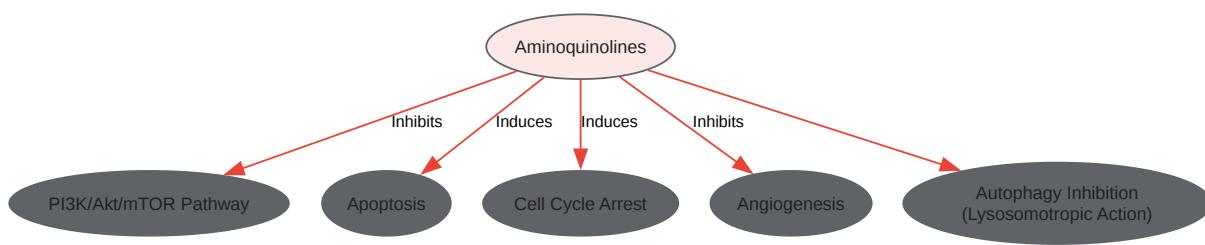
Experimental Protocols

Detailed experimental protocols involving **6-Aminoquinoline-D6** are not readily available in the public domain. However, a general workflow for its use as an internal standard in a quantitative LC-MS/MS analysis and a synthesis protocol for the parent compound are provided below.

General Workflow for Quantitative Analysis using 6-Aminoquinoline-D6 as an Internal Standard

The following diagram outlines a typical workflow for the quantification of 6-Aminoquinoline or its derivatives in a biological matrix using **6-Aminoquinoline-D6** as an internal standard.





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